

# 2,3,4,5-Tetrabromobenzoic acid NMR spectrum

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## Compound Focus: 2,3,4,5-Tetrabromobenzoic acid

CAS No.: 27581-13-1

Cat. No.: S1493460

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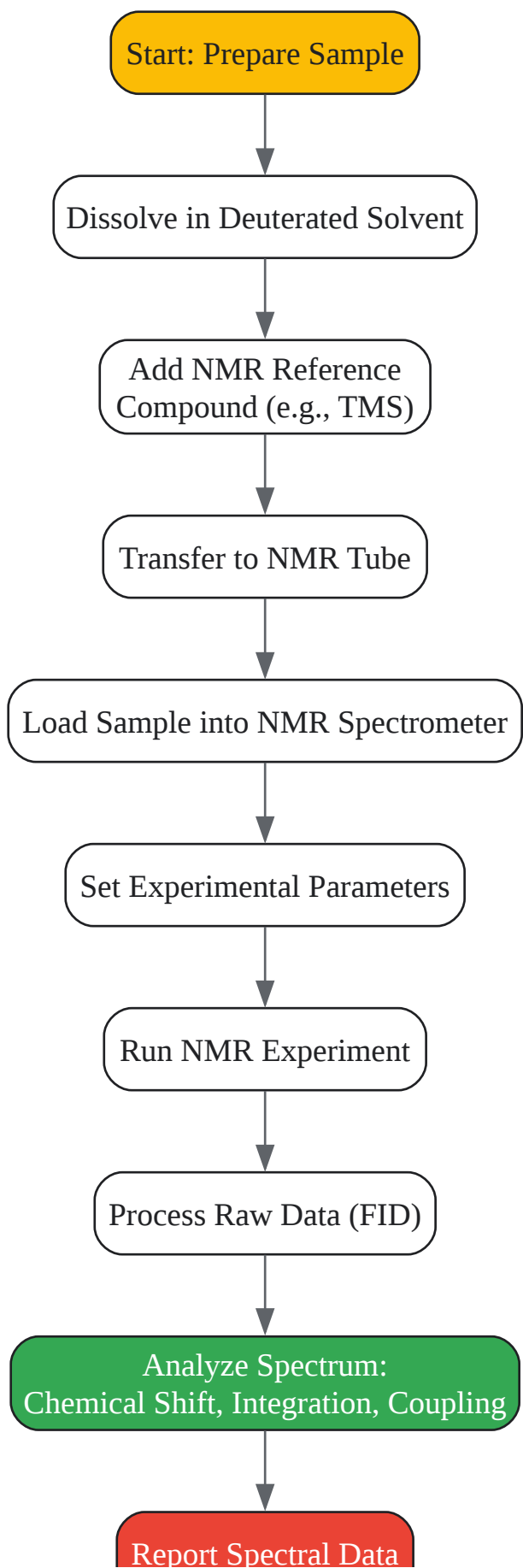
## What Is Known About TBBA

The available literature primarily covers the environmental science and toxicology of **2,3,4,5-Tetrabromobenzoic Acid** (TBBA). Here is a summary of its key contexts:

Context	Description
<b>Biomarker of Exposure</b> [1]	TBBA is a urinary metabolite of the flame retardant 2-ethylhexyl-2,3,4,5-tetrabromobenzoate (TBB), part of Firemaster 550.
<b>Analytical Measurement</b> [2]	Measured in urine via HPLC/tandem mass spectrometry; lower limit of detection in NHANES is <b>0.05 ng/mL</b> [2].
<b>In Vitro Metabolism</b> [3]	TBB is consistently metabolized to TBBA in human and rat tissues via cleavage of the 2-ethylhexyl chain.

## Experimental Workflow for NMR Analysis

Based on standard protocols for NMR analysis of organic compounds [4], the general workflow can be summarized in the diagram below. This outlines the key steps you would follow to obtain the spectrum.





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## References

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2. FR\_J [wwwn.cdc.gov]
3. In Vitro Metabolism of the Brominated Flame Retardants 2- ... [pmc.ncbi.nlm.nih.gov]
4. Spectroscopy Principles, Interpreting an... | Technology Networks NMR [technologynetworks.com]

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